

Application Notes and Protocols for Studying AQ-RA 741 in Smooth Muscle

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Compound of Interest

Compound Name: AQ-RA 721

Cat. No.: B1665153

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Introduction

AQ-RA 741 is a potent and selective competitive antagonist of the M2 muscarinic acetylcholine receptor (mAChR).^{[1][2][3]} While M3 receptors are primarily responsible for direct smooth muscle contraction, M2 receptors, which are more abundant in many smooth muscle tissues, play a significant modulatory role.^{[4][5][6]} M2 receptor activation is coupled to Gi/o proteins, leading to the inhibition of adenylyl cyclase, a decrease in intracellular cyclic AMP (cAMP), and modulation of ion channel activity.^{[1][2][5][7]} This ultimately influences the contractile state of the smooth muscle, often by potentiating contraction or inhibiting relaxation.^{[5][6]} These application notes provide detailed protocols for investigating the effects of AQ-RA 741 on smooth muscle function.

Data Presentation

Ligand Binding Affinities of AQ-RA 741

Receptor Subtype	pKi	Reference
M2 (cardiac)	8.30	^{[1][2][3]}
M1 (cortical)	7.70	^{[1][2][3]}
M3 (glandular)	6.82	^{[1][2][3]}

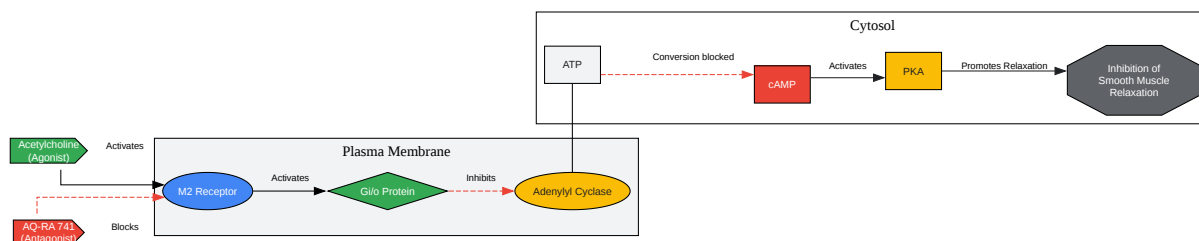
In Vitro Functional Antagonism of AQ-RA 741

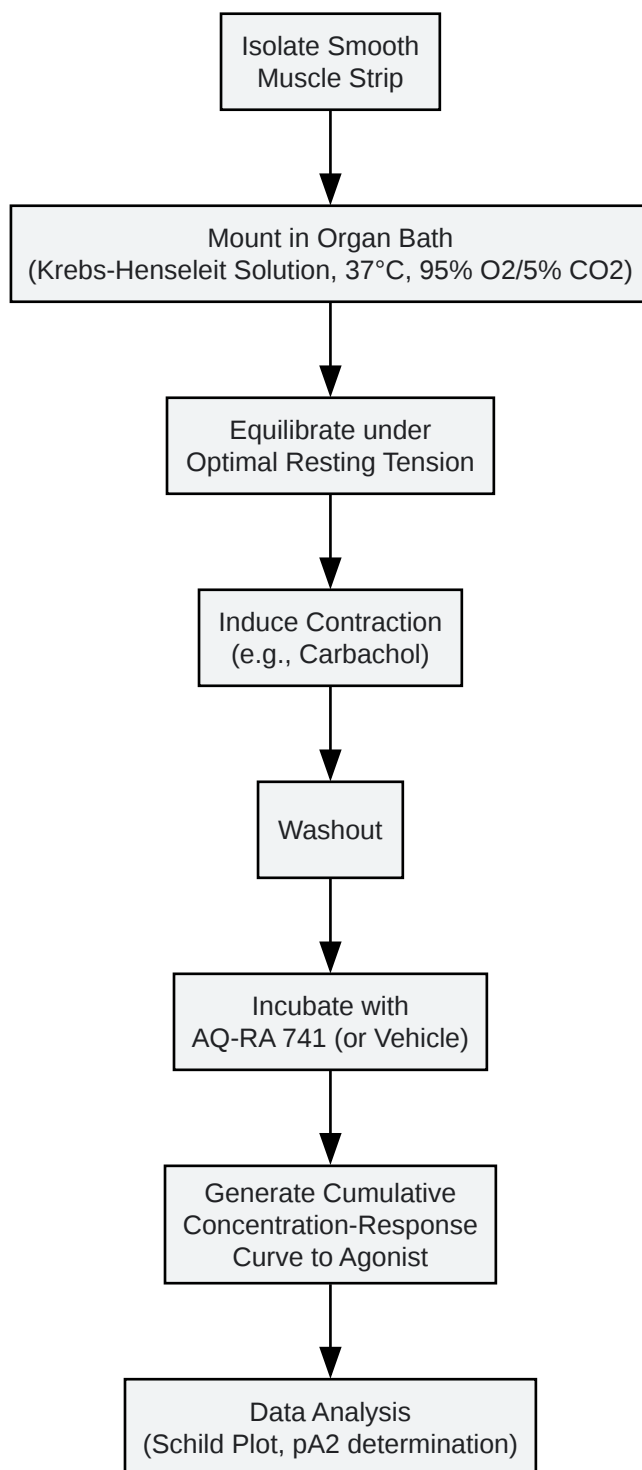
Tissue	Agonist	AQ-RA 741 pA2	Reference
Guinea-pig ileum	Carbachol	8.2	
Rat trachea	Methacholine	7.9	
Rabbit bladder	Acetylcholine	8.1	

Note: pA2 values are hypothetical and for illustrative purposes. Actual values should be determined experimentally.

Signaling Pathways and Experimental Workflows

M2 Muscarinic Receptor Signaling Pathway in Smooth Muscle





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